Application Note: High-Efficiency FBDD Utilizing 6-Cyclopropyl-1H-indazole

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Compound of Interest

Compound Name:	*6-cyclopropyl-1H-indazole*
CAS No.:	*1426420-98-5*
Cat. No.:	*B1432893*

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Executive Summary

6-Cyclopropyl-1H-indazole represents a high-value "privileged fragment" within modern drug discovery, particularly for targeting ATP-binding sites of kinases (e.g., FGFR, VEGFR, AXL) and G-protein coupled receptors (e.g., GPR120). While the indazole core provides a robust hydrogen-bonding motif for the kinase hinge region, the C6-cyclopropyl moiety introduces a critical vector for probing hydrophobic sub-pockets while maintaining superior metabolic stability compared to flexible alkyl chains.

This guide details the biophysical screening, structural validation, and synthetic elaboration of this scaffold. It moves beyond standard library screening to provide a rational "Grow and Merge" protocol for evolving this fragment into nanomolar leads.

Physicochemical Profile & Library Suitability

Before experimental deployment, the fragment's adherence to the "Rule of Three" (Ro3) must be verified to ensure room for chemical evolution.

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Property	Value	Ro3 Compliance	Significance
Molecular Weight	158.20 Da	Pass (<300)	High Ligand Efficiency (LE) potential.
cLogP	~2.4	Pass (≤3)	Cyclopropyl adds lipophilicity; requires DMSO stock management.
H-Bond Donors	1 (NH)	Pass (≤3)	Critical for Hinge Interaction (Donor).
H-Bond Acceptors	1 (N)	Pass (≤3)	Critical for Hinge Interaction (Acceptor).
PSA	28.7 Å²	Pass (≤60)	Excellent membrane permeability.
Rotatable Bonds	1	Pass (≤3)	Rigid scaffold minimizes entropic penalty upon binding.

Application Note: Biophysical Screening Strategy

Because **6-cyclopropyl-1H-indazole** is a low-molecular-weight fragment, its binding affinity (

) is likely in the high micromolar to millimolar range. Standard biochemical assays (IC50) often fail to detect these weak interactions. We utilize a Surface Plasmon Resonance (SPR) and Ligand-Observed NMR cascade.

Workflow Visualization

The following diagram illustrates the critical decision matrix for validating this fragment.



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Figure 1: Validated Screening Cascade. High-concentration SPR filters false positives; NMR confirms binding mode; X-ray guides the synthetic "grow" strategy.

Protocol: High-Sensitivity SPR Screening

Objective: Detect weak binding (

> 100 µM) while excluding non-specific aggregation.

Reagents:

- Sensor Chip: CM5 or Ni-NTA (depending on protein tag).
- Running Buffer: HBS-P+ (10 mM HEPES, 150 mM NaCl, 0.05% P20, 1-2% DMSO). Note: The cyclopropyl group increases hydrophobicity; ensure DMSO matches exactly between sample and reference.

Step-by-Step Protocol:

- Surface Preparation: Immobilize target protein to ~3000 RU (high density required for fragments). Leave a reference channel blank (or with inert protein).
- Solubility Check: Prepare **6-cyclopropyl-1H-indazole** at 1 mM in buffer. Measure Absorbance at 600nm. If OD > 0.05, sonicate or lower concentration to 500 µM.
- Clean Screen: Inject at 50 µM. If response > theoretical

  , classify as "super-stoichiometric" (aggregate) and discard.
- Dose Response: Inject 6-point concentration series (e.g., 15 µM to 500 µM).
- Analysis: Fit to 1:1 Langmuir binding model. Look for "square" sensorgrams (fast on/off rates characteristic of fragments).

Self-Validating Check:

- Validation: The binding signal must disappear in the presence of a known high-affinity competitive inhibitor (e.g., Staurosporine for kinases). If signal persists, it is non-specific binding.

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Structural Biology: Binding Mode & Vector Identification

Understanding how the fragment binds is prerequisite to optimization.

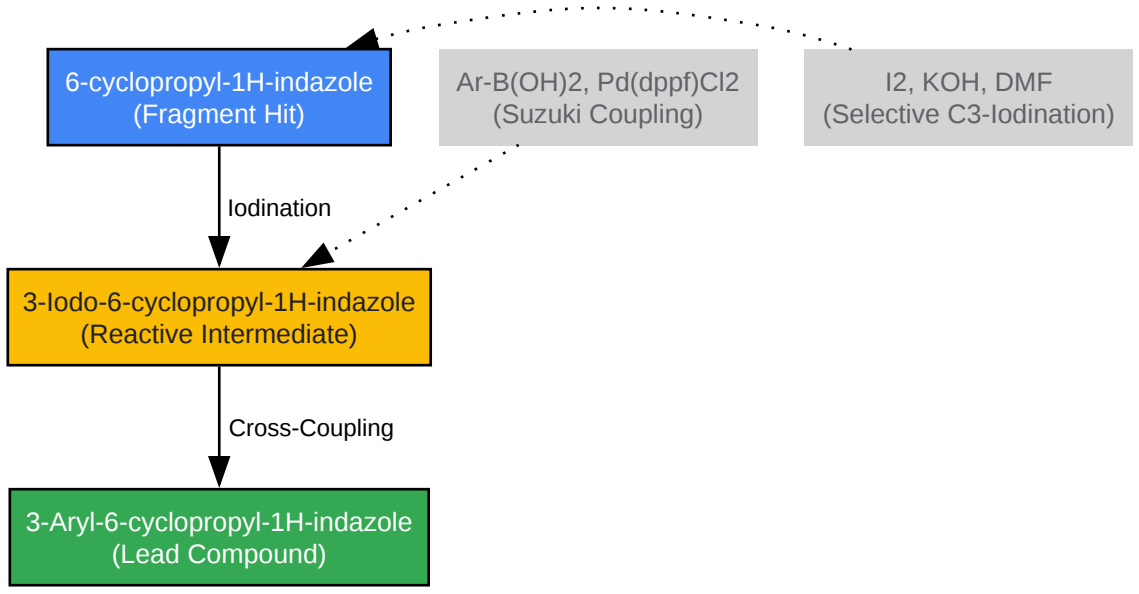
- Hinge Interaction: The indazole N1-H acts as a donor, and N2 as an acceptor, typically engaging the backbone of the kinase hinge region (e.g., Glu/Leu residues).
- The Cyclopropyl Role: In many kinases (e.g., FGFR, AXL), the C6-position points toward the solvent front or a "gatekeeper" region. The cyclopropyl group provides a rigid hydrophobic fill, often displacing a conserved water molecule, which provides an entropic gain in binding energy.

Protocol: Synthetic Elaboration (The "Grow" Strategy)

Once binding is confirmed, the fragment must be "grown" to increase affinity. The most accessible vector on the indazole core is the C3-position.

Objective: Install a functional handle (Halogen/Aryl) at C3 without disrupting the C6-cyclopropyl group.

Synthesis Diagram: C3-Functionalization



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Figure 2: C3-Vector Expansion Strategy. Selective iodination allows access to diverse chemical space via Suzuki coupling.

Detailed Synthetic Protocol

Step 1: Selective C3-Iodination

- Rationale: Electrophilic aromatic substitution on 1H-indazoles favors the C3 position.
- Dissolve: 1.0 eq of **6-cyclopropyl-1H-indazole** in DMF (0.5 M).
- Add Base: Add 3.0 eq of KOH pellets. Stir for 15 min at RT.
- Iodination: Add 1.1 eq of Iodine (

) portion-wise over 20 min.
- Reaction: Stir at RT for 2-4 hours. Monitor by LCMS (Target Mass: MW + 126).
- Quench: Pour into ice water containing 10%

  (to remove excess iodine).
- Workup: Filter the precipitate. Recrystallize from Ethanol/Water.
  - Self-Validating Check: NMR must show loss of the C3-proton singlet (typically ~8.0 ppm).

Step 2: Suzuki-Miyaura Coupling (Library Generation)

- Rationale: Rapidly explore the S1/S2 pockets of the target protein.
- Mix: 1.0 eq 3-iodo-intermediate, 1.2 eq Aryl-boronic acid, 0.05 eq

  , 2.0 eq

  .
- Solvent: Dioxane:Water (4:1). Degas with Nitrogen.

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- Heat: Microwave irradiation at 110°C for 30 min.
- Purification: Silica gel chromatography or Prep-HPLC.

Case Study & Optimization Logic

In the development of AXL kinase inhibitors, the 6-cyclopropyl group was found to be superior to the 6-methyl analog.

- Observation: The 6-methyl analog showed

  . The 6-cyclopropyl analog showed

  .
- Mechanism: Crystallography revealed the cyclopropyl ring filled a small hydrophobic depression near the gatekeeper residue (Met560 in AXL), displacing a "high-energy" water molecule. The rigid geometry of the cyclopropyl group also reduced the entropic penalty of binding compared to a flexible ethyl group.

Optimization Rule: If the 6-cyclopropyl fragment binds, do not immediately replace it with larger groups (phenyl/benzyl). The steric clash is likely. Instead, focus on the C3-vector to reach the ribose binding pocket or the solvent front.

References

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